

5-Amino-1-hexanol: Physicochemical Profiling and Strategic Applications in Advanced Drug Development

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Compound of Interest

Compound Name: 5-Amino-1-hexanol

Cat. No.: B13262649

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Executive Summary

In the landscape of modern drug development and materials science, bifunctional aliphatic molecules serve as critical architectural building blocks. **5-Amino-1-hexanol** (and its hydrochloride salt) is a highly versatile precursor characterized by a primary amine and a primary alcohol separated by a flexible aliphatic carbon chain. This specific structural motif—a six-carbon backbone—provides tunable lipophilicity and precise spatial distancing.

As a Senior Application Scientist, I have structured this technical guide to explore the causality behind utilizing **5-amino-1-hexanol** in two cutting-edge domains: the synthesis of peptidomimetic macrocycles for protease inhibition[1], and the development of guanidinium-functionalized antimicrobial polymers[2]. This whitepaper provides self-validating experimental workflows, quantitative data summaries, and mechanistic insights to guide researchers in leveraging this compound effectively.

Physicochemical Profiling & Structural Identity

Accurate molecular identification is the first self-validating step in any synthetic workflow. **5-Amino-1-hexanol** is commercially available in both its free base and hydrochloride salt forms. The salt form is often preferred for long-term storage due to its resistance to atmospheric oxidation and reduced hygroscopicity.

Table 1: Fundamental Physicochemical Properties

Property	Value (Free Base)	Value (Hydrochloride Salt)
CAS Number	82082-21-1[3]	1820747-48-5
Molecular Formula	C ₆ H ₁₅ NO	C ₆ H ₁₆ ClNO
Molecular Weight	117.19 g/mol [3]	153.65 g/mol
IUPAC Name	5-aminohexan-1-ol	5-aminohexan-1-ol hydrochloride

Mechanistic Role in Drug Development

The selection of **5-amino-1-hexanol** over shorter (e.g., ethanolamine) or longer amino-alcohols is rarely arbitrary; it is driven by strict structure-activity relationship (SAR) requirements.

A. Linker in Peptidomimetic Macrocycles

Macrocyclization is a proven strategy to improve the pharmacokinetic properties and target selectivity of peptide drugs. In the design of inhibitors for the serine protease plasmin, **5-amino-1-hexanol** is utilized as a flexible linker. The primary amine couples to the C- or N-terminus of a peptide sequence, while the primary alcohol is activated to close the ring via etherification[1].

- Causality: The 6-carbon chain provides the exact spatial geometry required to bridge the peptide backbone without inducing excessive ring strain, allowing the macrocycle to perfectly dock into the non-primed or primed binding sites of plasmin[1].

B. Precursor for Antimicrobial Polycarbonates

The rise of multi-drug resistant pathogens has driven the development of synthetic polymers that mimic host-defense peptides. **5-amino-1-hexanol** is used to synthesize guanidinium-functionalized polycarbonates and polyurethanes[2].

- Causality: The amino group is guanidinylated to provide the cationic charge necessary for binding to negatively charged bacterial membranes. Crucially, the 6-carbon aliphatic chain acts as a hydrophobic spacer. This specific spacer length balances the molecule's amphiphilicity, enabling the polymer to disrupt the lipid bilayers of Gram-positive (e.g., *S. aureus*) and Gram-negative (e.g., *E. coli*) bacteria without causing severe hemolysis of human red blood cells[2].

Experimental Workflows & Protocols

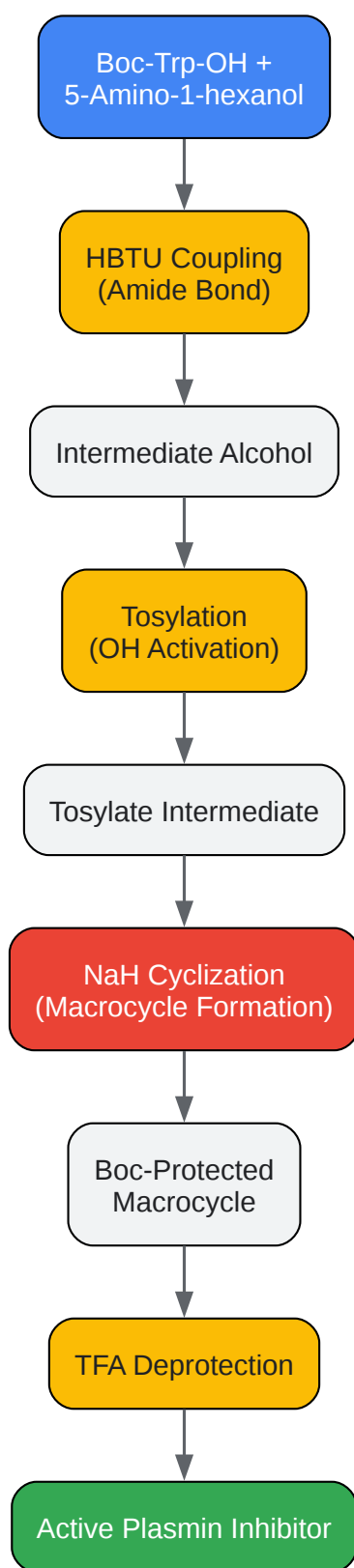
The following methodologies are designed as self-validating systems, ensuring that each chemical transformation is mechanistically justified.

Protocol A: Synthesis of Macrocyclic Plasmin Inhibitors

Target: Construction of a reversibly binding hemiacetal macrocycle.

- Carboxylic Acid Activation:
 - Step: Dissolve Boc-Trp-OH in anhydrous N,N-dimethylformamide (DMF). Add HBTU (1.1 eq) and N,N-diisopropylethylamine (DIPEA) (2.0 eq).
 - Causality: HBTU is selected over traditional carbodiimides (like DCC) because it rapidly generates an active benzotriazole ester, effectively minimizing the risk of racemization/epimerization at the chiral α -carbon of the tryptophan derivative[1].
- Regioselective Amidation:
 - Step: Introduce **5-amino-1-hexanol** (1.0 eq) to the activated mixture. Stir at room temperature until completion.
 - Causality: The primary amine of **5-amino-1-hexanol** is significantly more nucleophilic than its primary alcohol. This differential reactivity ensures regioselective amide bond formation without the need to temporarily protect the hydroxyl group[1].
- Hydroxyl Activation (Tosylation):
 - Step: Isolate the intermediate alcohol. React with p-toluenesulfonyl chloride (TsCl) in the presence of pyridine.

- Causality: The terminal hydroxyl is a poor leaving group. Converting it to a tosylate creates a highly electrophilic center, setting the stage for the subsequent nucleophilic attack[1].
- Intramolecular Cyclization:
 - Step: Dissolve the tosylate intermediate in a large volume of anhydrous THF to achieve high dilution (≤ 0.001 M). Add Sodium Hydride (NaH).
 - Causality: NaH deprotonates the target nucleophile on the peptide chain. The high dilution is a critical self-validating parameter: it entropically favors intramolecular cyclization (forming the macrocycle) over intermolecular S_N2 reactions (which would yield unwanted linear oligomers)[1].



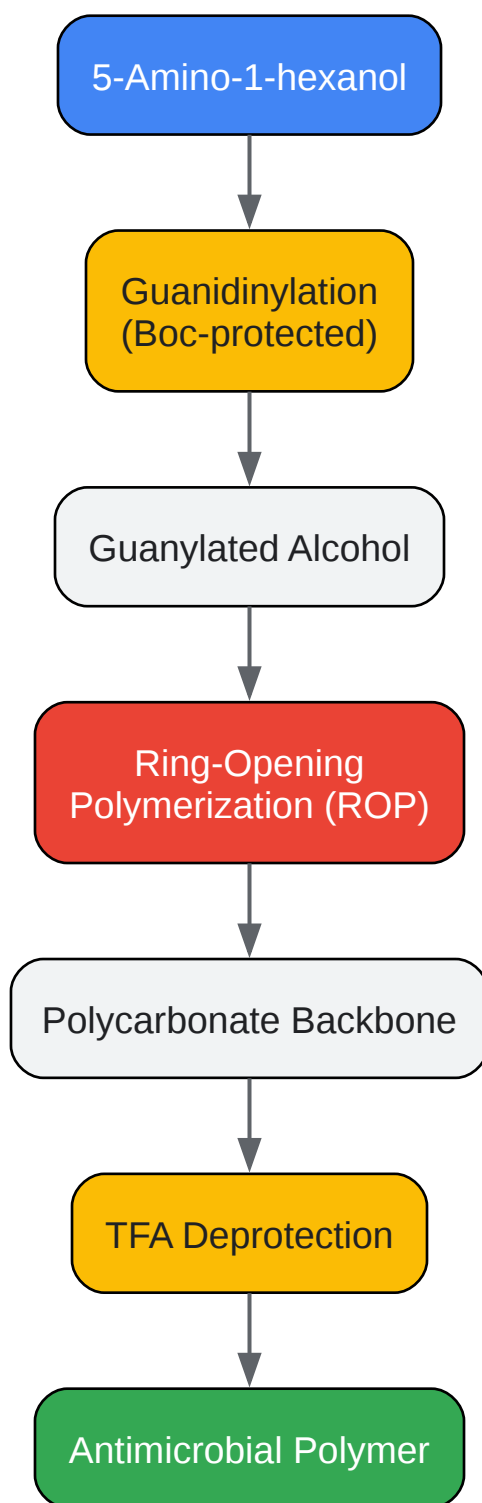
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Synthesis workflow of macrocyclic plasmin inhibitors using **5-amino-1-hexanol**.

Protocol B: Preparation of Antimicrobial Guanidinium Polymers

Target: Synthesis of biodegradable, membrane-disrupting polycarbonates.

- Precursor Guanidinylation:
 - Step: React **5-amino-1-hexanol** with N,N'-di-Boc-1H-pyrazole-1-carboxamidine.
 - Causality: This reagent transfers a Boc-protected guanidinium group to the primary amine. The Boc groups are essential to mask the highly basic and nucleophilic nature of the guanidine moiety, which would otherwise poison the organocatalyst or cross-react during polymerization[2].
- Ring-Opening Polymerization (ROP):
 - Step: Use the terminal hydroxyl group of the guanylated **5-amino-1-hexanol** to initiate the ROP of cyclic carbonate monomers in the presence of an organocatalyst (e.g., DBU).
 - Causality: The primary alcohol acts as the nucleophilic initiator, opening the cyclic carbonate ring to form the polymer backbone. The 6-carbon chain of the initiator becomes the hydrophobic anchor of the polymer chain[2].
- Global Deprotection:
 - Step: Treat the resulting polycarbonate with Trifluoroacetic Acid (TFA) in dichloromethane.
 - Causality: TFA provides quantitative acidolysis of the Boc protecting groups. The byproducts are volatile (isobutylene and CO₂), allowing for simple purification by precipitation to yield the active, broad-spectrum antimicrobial polymer[2].



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Development of antimicrobial guanidinium-functionalized polymers.

Quantitative Data Summaries

To aid in experimental planning, the following table summarizes expected yields and mechanistic purposes for the key synthetic steps involving **5-amino-1-hexanol** based on established literature.

Table 2: Reaction Yields and Application Metrics

Application Domain	Reaction Step	Reagents / Catalyst	Typical Yield	Mechanistic Purpose
Peptidomimetics	Amide Coupling	HBTU, DIPEA, DMF	~95% (2 steps) [1]	Regioselective linker attachment to peptide terminus
Peptidomimetics	Macrocyclization	NaH, THF (High Dilution)	Modest (Targeted)[1]	Intramolecular etherification to lock peptide conformation
Antimicrobial Polymers	Guanidinylation	Boc-protected guanylation agent	81% - 90%[2]	Introduction of cationic membrane-disrupting group
Antimicrobial Polymers	ROP Initiation	DBU (Organocatalyst)	High Conversion	Nucleophilic attack by primary alcohol to form backbone

References

- Taylor & Francis. "Macrocyclic inhibitors for the serine protease plasmin". Journal of Enzyme Inhibition and Medicinal Chemistry. Retrieved from:[[Link](#)]
- Google Patents (US9854806B2). "Antimicrobial guanidinium and thiouronium functionalized polymers".

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Sources

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